

Disperse Blue 183: A Technical Safety Guide for Research Personnel

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Compound of Interest

Compound Name: Disperse Blue 183

Cat. No.: B1345753

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An In-depth Analysis of Material Safety Data for Laboratory Applications

This technical guide provides a comprehensive overview of the material safety data for **Disperse Blue 183** (CAS No. 2309-94-6), specifically tailored for researchers, scientists, and professionals in drug development. This document synthesizes available safety data, outlines safe handling protocols, and presents key information in a structured format to ensure safe laboratory use.

Chemical and Physical Properties

Disperse Blue 183 is a synthetic monoazo dye characterized by its blue-black powder form.^[1] It is soluble in organic solvents such as acetone and dimethylformamide (DMF).^{[1][2]} Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	2309-94-6	[3][4]
Molecular Formula	C20H21BrN6O3	[3]
Molecular Weight	473.32 g/mol	[3][5]
Appearance	Bluish-black powder	
Melting Point	183 °C	[6]
Boiling Point	689.7 °C at 760 mmHg	[6]
Density	1.42 g/cm ³	
Flash Point	370.9 °C	
Solubility	Soluble in acetone and dimethylformamide	[2]
Maximum Absorption Wavelength (λ _{max})	625 nm	[2]

Hazard Identification and GHS Classification

The hazard classification of **Disperse Blue 183** presents some inconsistencies across various safety data sheets. While several sources state that the substance is not classified as hazardous under the Globally Harmonized System (GHS), others suggest potential for irritation. [3][4]

GHS Classification Summary:

Classification	Finding	Sources
GHS Classification	Not classified as hazardous	[3][4]
Signal Word	No signal word	[3]
Hazard Statements	None	[3]
Pictograms	No symbol	[3]
Potential Hazards	May cause skin irritation	[7]

It is crucial for researchers to handle the substance with care, assuming it may have irritant properties despite the lack of a formal harmonized classification. The general class of azo dyes has been associated with potential mutagenic and genotoxic properties.

Toxicological Information

A significant portion of the available safety data sheets for **Disperse Blue 183** indicates a lack of comprehensive toxicological data.[3][4] The table below summarizes the available information.

Toxicological Endpoint	Data
Acute Toxicity (Oral, Dermal, Inhalation)	No data available
Skin Corrosion/Irritation	No data available (some sources suggest potential for irritation)
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

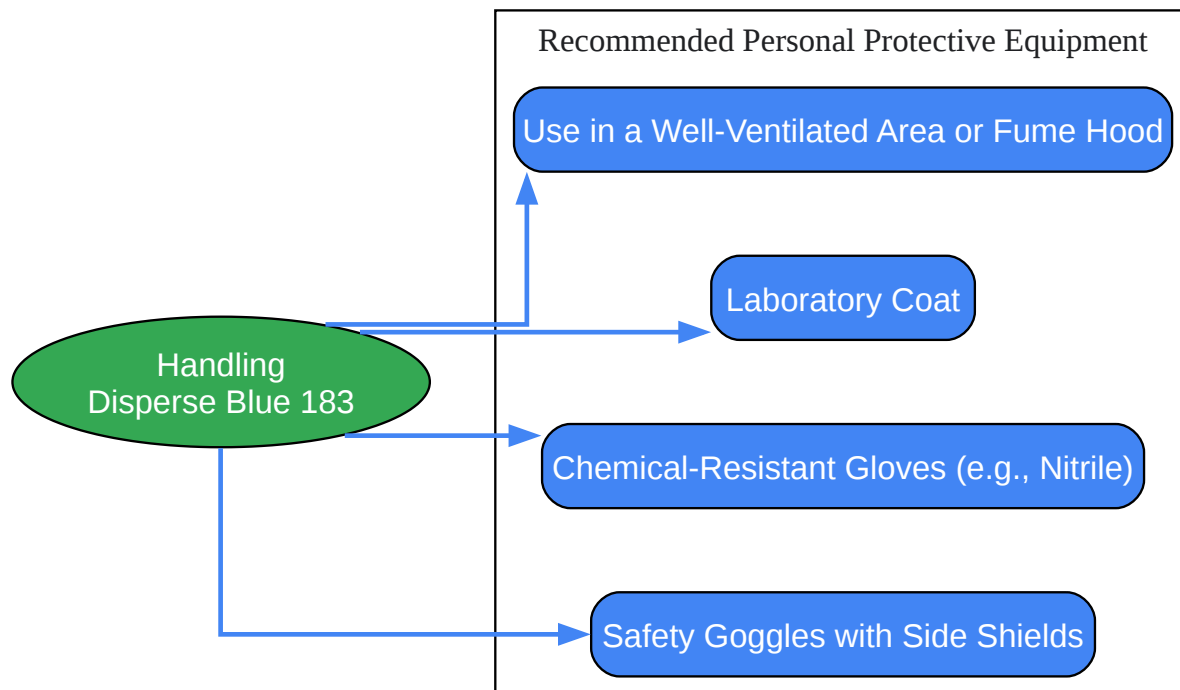
The absence of empirical data necessitates a cautious approach, employing universal laboratory safety precautions.

Experimental Protocols: Safe Handling and Emergency Procedures

Given the limited toxicological data, the following experimental protocols are based on general best practices for handling chemical powders in a laboratory setting.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Disperse Blue 183**. The following diagram outlines the recommended PPE.

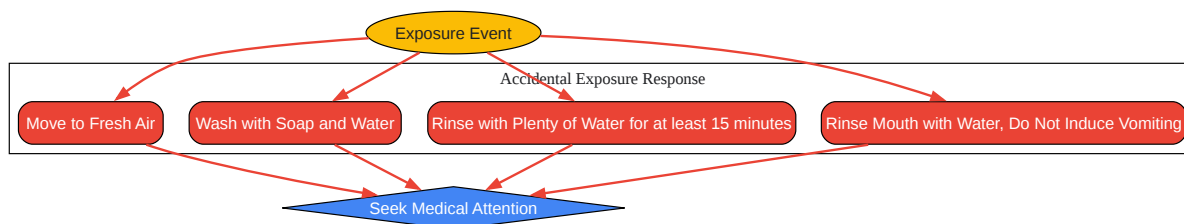


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Caption: Recommended PPE for handling **Disperse Blue 183**.

First-Aid Measures

In case of accidental exposure, follow these first-aid protocols.

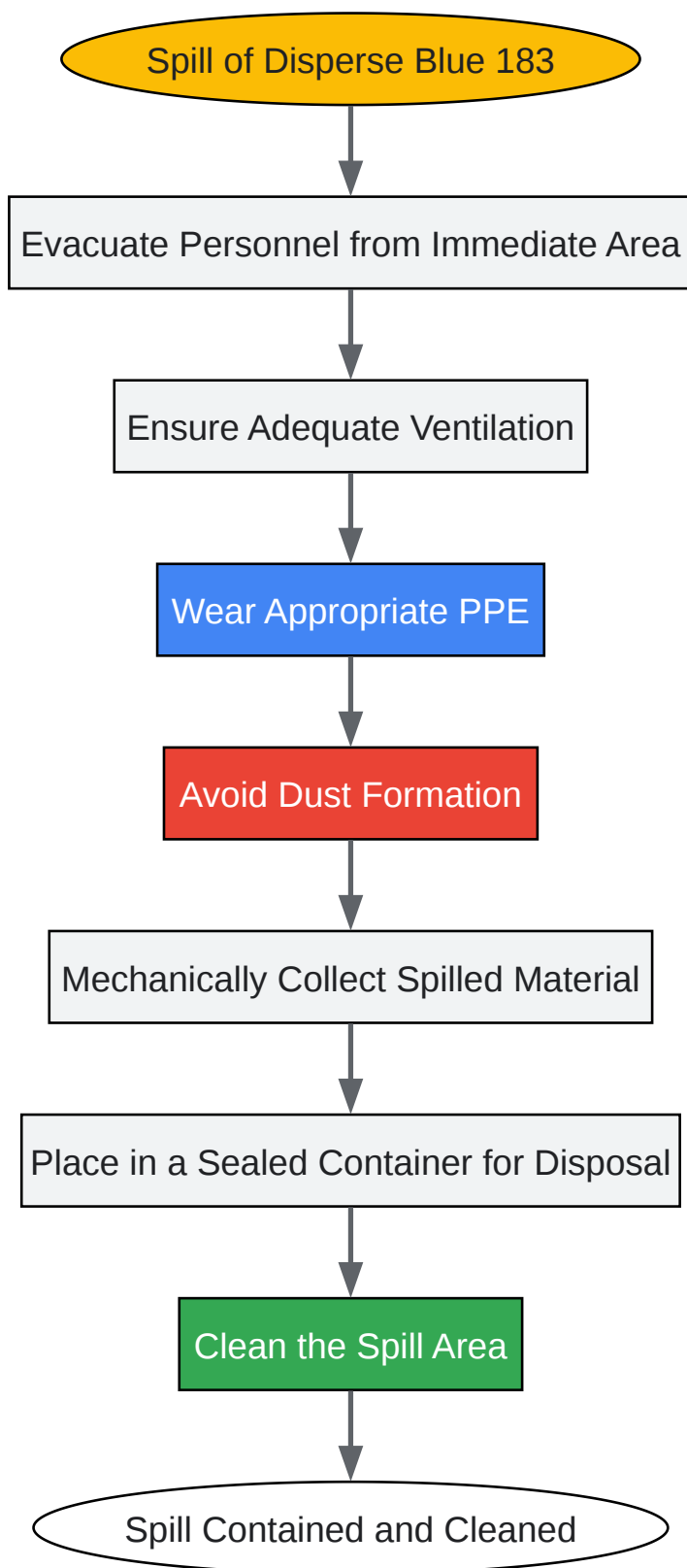


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Caption: First-aid procedures for **Disperse Blue 183** exposure.

Accidental Release Measures

In the event of a spill, follow these steps to ensure safe cleanup.



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